proper reconstitution method for lyophilized ACTH (1-14)

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Compound of Interest	
Compound Name:	*Acth (1-14)*
CAS No.:	*25696-21-3*
Cat. No.:	*B550166*

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Technical Support Center: ACTH (1-14)

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper reconstitution and handling of lyophilized Adrenocorticotropic Hormone (1-14) (**ACTH (1-14)**).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting lyophilized **ACTH (1-14)**?

A1: The recommended solvent for reconstituting lyophilized **ACTH (1-14)** is sterile, distilled, or deionized water.[1] For peptides that are difficult to dissolve in aqueous solutions, an alternative is to first dissolve the peptide in a small amount of a polar organic solvent like Dimethyl Sulfoxide (DMSO) and then slowly add sterile water to the desired concentration.[2][3]

Q2: What is the recommended procedure for reconstitution?

A2: To ensure optimal recovery and performance, follow these steps for reconstitution:

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- Before opening, gently tap the vial on a hard surface to ensure all the lyophilized powder is at the bottom.
- Add the recommended solvent (e.g., sterile water) slowly to the vial.
- Gently swirl or roll the vial to dissolve the powder. Avoid vigorous shaking or vortexing, as this can cause foaming and degradation of the peptide.
- If the peptide does not dissolve completely, brief sonication may be used to aid dissolution. [1]

Q3: What is the recommended storage condition for lyophilized and reconstituted **ACTH (1-14)**?

A3: Proper storage is crucial for maintaining the stability and activity of **ACTH (1-14)**. Please refer to the table below for a summary of storage recommendations.

Data Presentation: Storage and Stability of **ACTH (1-14)**

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Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Up to 1 year	Store in a desiccated environment.[1]
	-80°C	Up to 2 years	Store in a desiccated environment for long-term storage.
Reconstituted Solution	4°C	2-7 days	For short-term use.
	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
	-80°C	Up to 6 months	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Q4: My reconstituted **ACTH (1-14)** solution appears cloudy or has visible particulates. What should I do?

A4: Cloudiness or particulates in the solution may indicate incomplete dissolution or aggregation.

- Action: Try sonicating the solution for a short period. If the issue persists, warming the solution gently to 37°C may help.
- Prevention: Ensure the lyophilized powder has completely dissolved before use. For future reconstitutions, consider using a solvent with a small percentage of organic solvent like DMSO before adding the aqueous buffer.

Q5: I am observing lower than expected biological activity in my experiments. What could be the cause?

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A5: A decrease in biological activity can result from improper handling or storage.

- Check Storage: Verify that the lyophilized powder and reconstituted aliquots have been stored at the correct temperatures and for the recommended duration.
- Avoid Freeze-Thaw Cycles: Repeatedly freezing and thawing a solution can degrade the peptide. Always aliquot the reconstituted stock solution into single-use volumes.
- Carrier Protein: For long-term storage of dilute solutions, consider adding a carrier protein such as 0.1% Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA) to prevent adsorption of the peptide to the storage vial.

Experimental Protocols

Protocol: In Vitro Stimulation of Adrenal Cortex Cells with **ACTH (1-14)**

This protocol outlines a general procedure for stimulating cultured adrenal cortex cells (e.g., Y1 cell line) with reconstituted **ACTH (1-14)** to measure downstream effects like steroidogenesis.

Materials:

- Lyophilized **ACTH (1-14)**
- Sterile, deionized water
- Cultured adrenal cortex cells (e.g., Y1)
- Appropriate cell culture medium
- Phosphate-buffered saline (PBS)
- Assay kit for measuring cortisol or corticosterone

Procedure:

- Prepare **ACTH (1-14)** Stock Solution: Reconstitute the lyophilized **ACTH (1-14)** in sterile water to a stock concentration of 1 mM. Aliquot and store at -80°C.

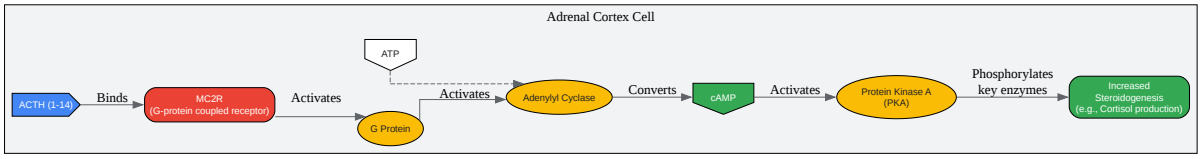
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- Cell Culture: Plate adrenal cortex cells in a multi-well plate at a suitable density and culture until they reach the desired confluency.
- Prepare Working Solution: On the day of the experiment, thaw an aliquot of the **ACTH (1-14)** stock solution. Dilute the stock solution with cell culture medium to the desired final concentrations for treatment (e.g., 1 nM, 10 nM, 100 nM).
- Cell Treatment:
  - Remove the old medium from the cells and wash once with PBS.
  - Add the prepared **ACTH (1-14)** working solutions to the respective wells.
  - Include a negative control group treated with vehicle (cell culture medium without **ACTH (1-14)**).
- Incubation: Incubate the cells for the desired period (e.g., 2, 6, 12, or 24 hours) at 37°C in a humidified incubator with 5% CO2.
- Sample Collection: After incubation, collect the cell culture supernatant to measure secreted steroids.
- Analysis: Quantify the concentration of cortisol or corticosterone in the supernatant using a suitable assay kit according to the manufacturer's instructions.

Mandatory Visualizations

Signaling Pathway of ACTH

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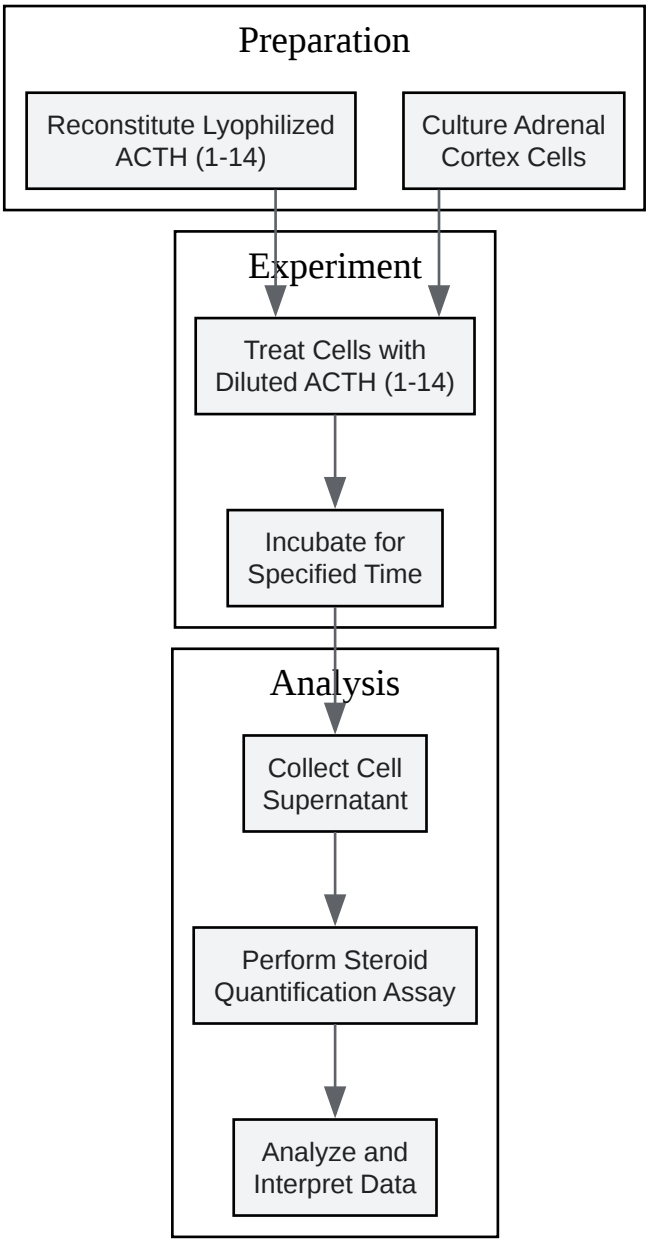


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Caption: Signaling pathway of ACTH in an adrenal cortex cell.

Experimental Workflow

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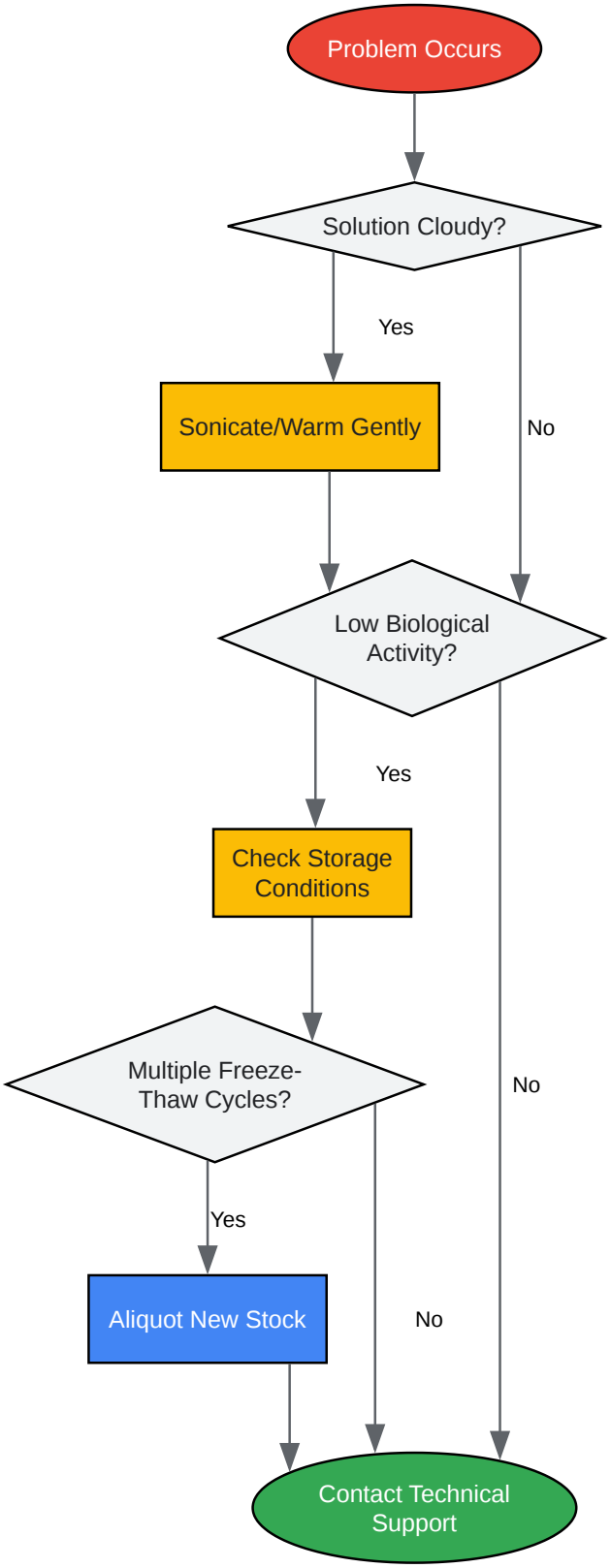


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Caption: General experimental workflow for in vitro **ACTH (1-14)** studies.

Logical Relationship: Troubleshooting Flowchart

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Caption: Troubleshooting flowchart for common **ACTH (1-14)** issues.

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